

benzylideneacetone safety data sheet hazards

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Compound Focus: Benzylideneacetone

CAS No.: 122-57-6

Cat. No.: S588542

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Physical and Chemical Properties

The table below summarizes the available data on the identifier and properties of **Benzylideneacetone** [1].

Property	Description
CAS No.	122-57-6 [1]
Molecular Formula	$C_{10}H_{10}O$ [1]
Molecular Weight	146.19 g/mol [1]
Appearance	Solid [1]
Melting/Freezing Point	No data available [1]
Boiling Point/Range	No data available [1]
Flash Point	No data available [1]

Hazards Identification

Benzylideneacetone is classified according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) with the following hazard statements [1]:

- **H302:** Harmful if swallowed.
- **H410:** Very toxic to aquatic life with long-lasting effects.

Exposure Controls and Personal Protection

Appropriate personal protective equipment (PPE) and engineering controls are essential for safe handling [1].

Aspect	Recommendation
Engineering Controls	Ensure adequate ventilation. Provide accessible safety shower and eye wash station [1].
Eye/Face Protection	Safety goggles with side-shields [1].
Skin Protection	Protective gloves and impervious clothing [1].
Respiratory Protection	Suitable respirator [1].

Handling, Storage and Accidental Release

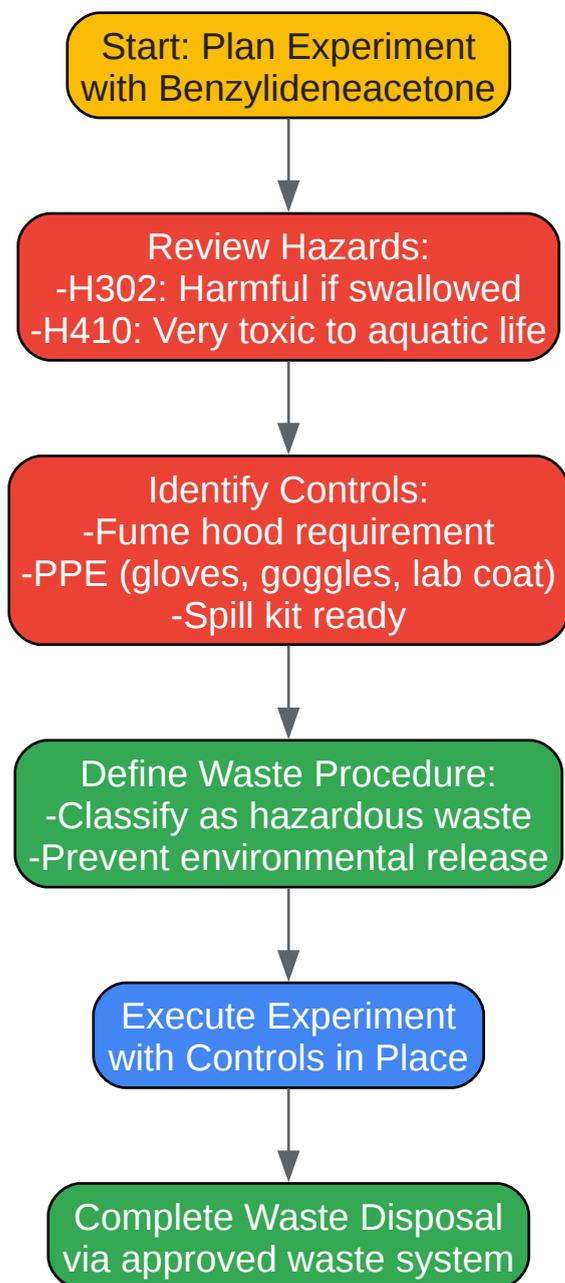
- **Safe Handling:** Avoid inhalation and contact with eyes and skin. Avoid dust and aerosol formation. Use only in areas with appropriate exhaust ventilation [1].
- **Storage:** Keep the container tightly sealed in a cool, well-ventilated area. Keep away from direct sunlight and sources of ignition. For powdered form, storage at **-20°C** is recommended [1].
- **Spill Management:** Absorb spills with a liquid-binding material (e.g., diatomite). Decontaminate surfaces and equipment by scrubbing with alcohol. Collect spillage and dispose of according to regulations. Avoid release into the environment [1].

Stability and Reactivity

- **Chemical Stability:** Stable under recommended storage conditions [1].
- **Incompatible Materials:** Strong acids, strong alkalis, strong oxidizing agents, and strong reducing agents [1].
- **Hazardous Decomposition Products:** Under fire conditions, may decompose and emit toxic fumes [1].

Experimental Hazard Assessment Workflow

For researchers planning to use this compound, the following diagram outlines a general workflow for hazard assessment and risk mitigation based on the SDS information. This process is foundational to developing specific experimental protocols.



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Important Data Gaps and Considerations for Researchers

A critical finding from the obtained SDS is the **lack of data for several key physical and chemical properties** [1], which are essential for comprehensive risk assessment:

- **Missing Data:** Melting point, boiling point, flash point, and vapor pressure are listed as "No data available" [1].
- **Implication for Protocols:** The absence of a flash point requires assuming a high level of flammability risk until proven otherwise. The lack of a melting point can complicate tasks like re-crystallization.
- **Recommendation:** Consult additional, more detailed SDS sources from other suppliers or databases to fill these information gaps before finalizing experimental plans.

The information presented here is for research purposes only and is based on a single Safety Data Sheet. It is your responsibility as a researcher to consult the full, official SDS and conduct a complete risk assessment tailored to your specific experimental conditions.

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References

1. Benzylideneacetone|122-57-6|MSDS [dcchemicals.com]

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